BN 50739: Application Notes and Protocols for Researchers

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Compound of Interest	
Compound Name:	*BN 50739*
CAS No.:	*128672-07-1*
Cat. No.:	*B1667332*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BN 50739 is a potent and specific antagonist of the Platelet-Activating Factor (PAF) receptor, a G-protein coupled receptor involved in a wide array of physiological and pathological processes. By blocking the binding of PAF to its receptor, **BN 50739** effectively inhibits downstream signaling cascades that contribute to inflammation, thrombosis, and shock. These properties make **BN 50739** a valuable tool for research in areas such as ischemia-reperfusion injury, traumatic shock, endotoxemia, and other inflammatory conditions.

This document provides comprehensive information on the procurement of **BN 50739**, a summary of its pharmacological data, detailed protocols for key in vitro and in vivo experiments, and a visual representation of its mechanism of action.

Supplier and Purchasing Information

Acquiring **BN 50739** for research purposes can be achieved through specialized chemical suppliers. The following table summarizes known vendors. It is recommended to contact the

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suppliers directly for the most current pricing, purity, and availability information.

Supplier	Website	CAS Number	Notes
TargetMol	--INVALID-LINK--	128672-07-1	Offers a range of bioactive small molecules for research.[1]
MedChemExpress	--INVALID-LINK--	128672-07-1	Provides a wide array of research chemicals and biochemicals.[2]

Physicochemical Properties

Property	Value	Source
Molecular Formula	$C_{28}H_{26}ClN_5O_2S$	IUPHAR/BPS Guide to PHARMACOLOGY
Molecular Weight	596.19 g/mol	MedChemExpress[2]
Canonical SMILES	COc1ccc(SCC(=S)N2CCc3c(sc4c3C(c3ccccc3Cl)=NCc3nnc(C)n3-4)C2)cc1OC	GPCRdb
InChIKey	MRVWRDZEYURFSW-UHFFFAOYSA-N	GPCRdb

Quantitative Pharmacological Data

The following tables summarize the in vitro and in vivo pharmacological data for **BN 50739** as reported in the scientific literature.

In Vitro Activity

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Assay	Species	System	IC_{50} / Effective Concentration	Reference
PAF-induced Platelet Aggregation	Rabbit	Washed Platelets	IC_{50}: 50 nM	Beneficial actions of BN 50739, a new PAF receptor antagonist, in murine traumatic shock.

In Vivo Efficacy

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Model	Species	Dosing	Key Findings	Reference
Ischemia-induced Ventricular Arrhythmias	Rat	10^{-5} M and 5 x 10^{-5} M (in isolated heart)	Dose-dependent protection against ventricular tachycardia and fibrillation.	Effect of BN 50739, a new platelet activating factor antagonist, on ischaemia induced ventricular arrhythmias in isolated working rat hearts.
Traumatic Shock	Rat	10 mg/kg, i.v.	Prolonged survival time and attenuated accumulation of shock markers.	Beneficial actions of BN 50739, a new PAF receptor antagonist, in murine traumatic shock.
Endotoxin-induced Shock	Rabbit	3 and 10 mg/kg, i.p.	Dose-dependent inhibition of PAF-induced thrombocytopenia, leukopenia, and thromboxane B2 elevation. Reduced 24-hr mortality.	Protective effect of BN 50739, a new platelet-activating factor antagonist, in endotoxin-treated rabbits.
Cerebral Ischemia	Rat	2 mg/kg, i.v.	Reversed ischemia-induced accumulation of mitochondrial free fatty acids and improved	Effect of the platelet-activating factor antagonist BN 50739 and its diluents on mitochondrial

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	mitochondrial respiration.	respiration and membrane lipids during and following cerebral ischemia.

Experimental Protocols

The following are detailed protocols synthesized from methodologies reported in the scientific literature for key experiments involving **BN 50739**.

In Vitro Platelet Aggregation Assay

Objective: To assess the inhibitory effect of **BN 50739** on PAF-induced platelet aggregation in vitro. This protocol is based on the principles of light transmission aggregometry.[3][4]

Materials:

- **BN 50739**
- Platelet-Activating Factor (PAF)
- Human or rabbit whole blood
- 3.8% Sodium Citrate (anticoagulant)
- Tyrode's buffer
- Platelet aggregometer
- Centrifuge

Procedure:

- Preparation of Platelet-Rich Plasma (PRP):
  - Collect whole blood into tubes containing 3.8% sodium citrate (9:1 blood to citrate ratio).

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- Centrifuge the blood at 200 x g for 15 minutes at room temperature to obtain PRP.
- Carefully collect the supernatant (PRP).
- Centrifuge the remaining blood at 1200 x g for 10 minutes to obtain platelet-poor plasma (PPP), which will be used as a blank.

- Platelet Aggregation Measurement:
  - Adjust the platelet count in the PRP to approximately 3 x 10^8 platelets/mL using PPP.
  - Pre-warm the PRP samples to 37°C for 10 minutes.
  - Place a cuvette with PPP in the aggregometer to set the 100% aggregation baseline.
  - Place a cuvette with PRP in the aggregometer to set the 0% aggregation baseline.
  - Add the desired concentration of **BN 50739** (or vehicle control) to the PRP and incubate for 5 minutes at 37°C with stirring.
  - Initiate platelet aggregation by adding a submaximal concentration of PAF.
  - Record the change in light transmission for at least 5 minutes.
- Data Analysis:
  - The percentage of platelet aggregation is calculated from the change in light transmission.
  - Determine the IC_{50} value of **BN 50739** by testing a range of concentrations and plotting the percentage of inhibition against the log concentration of the inhibitor.

In Vivo Traumatic Shock Model in Rats

Objective: To evaluate the protective effects of **BN 50739** in a rat model of traumatic shock. This protocol is based on the Noble-Collip drum trauma model.

Materials:

- **BN 50739**

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- Male Wistar rats (250-300g)
- Noble-Collip drum
- Anesthetic (e.g., sodium pentobarbital)
- Catheters for drug administration and blood sampling
- Physiological monitoring equipment (blood pressure, heart rate)

Procedure:

- Animal Preparation:
  - Anesthetize the rats with sodium pentobarbital (e.g., 50 mg/kg, i.p.).
  - Cannulate the femoral artery for blood pressure monitoring and blood sampling.
  - Cannulate the femoral vein for drug administration.
  - Allow the animals to stabilize for 30 minutes.
- Induction of Traumatic Shock:
  - Place the anesthetized rat in the Noble-Collip drum.
  - Rotate the drum at a set speed (e.g., 40 rpm) for a specified number of revolutions (e.g., 600 revolutions) to induce trauma.
- Treatment and Monitoring:
  - Following trauma induction, administer **BN 50739** (e.g., 10 mg/kg, i.v.) or vehicle control.
  - Continuously monitor mean arterial pressure (MAP) and heart rate.
  - Collect blood samples at predetermined time points to measure biochemical markers of shock (e.g., lactate, TNF-α).
  - Record survival time for each animal.

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- Data Analysis:
  - Compare the survival curves between the **BN 50739**-treated and control groups using Kaplan-Meier analysis.
  - Analyze changes in hemodynamic parameters and biochemical markers between the groups using appropriate statistical tests (e.g., ANOVA, t-test).

In Vivo Endotoxin-Induced Shock Model in Rabbits

Objective: To assess the efficacy of **BN 50739** in a rabbit model of endotoxemia.[5][6]

Materials:

- **BN 50739**
- Lipopolysaccharide (LPS) from E. coli
- New Zealand White rabbits (2-3 kg)
- Anesthetic (e.g., ketamine/xylazine)
- Catheters for drug administration and blood sampling
- Equipment for monitoring physiological parameters

Procedure:

- Animal Preparation:
  - Anesthetize the rabbits.
  - Place catheters in the marginal ear vein for infusions and the central ear artery for blood pressure monitoring and blood sampling.
  - Allow for a stabilization period.
- Treatment and Endotoxin Challenge:

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- Administer **BN 50739** (e.g., 3 or 10 mg/kg, i.p.) or vehicle control 30 minutes prior to the endotoxin challenge.
- Administer a bolus intravenous injection of LPS (e.g., 100 µg/kg).

- Monitoring and Sample Collection:
  - Continuously monitor arterial blood pressure and heart rate.
  - Collect blood samples at baseline and at various time points post-LPS administration for the analysis of platelet count, white blood cell count, and thromboxane B2 levels.
  - Monitor survival over a 24-hour period.
- Data Analysis:
  - Compare survival rates between the different treatment groups.
  - Analyze the time course of changes in hematological and biochemical parameters.

In Vivo Cerebral Ischemia Model in Rats

Objective: To investigate the neuroprotective effects of **BN 50739** in a rat model of focal cerebral ischemia. This protocol is based on the middle cerebral artery occlusion (MCAO) model.[7][8][9][10][11]

Materials:

- **BN 50739**
- Male Sprague-Dawley rats (250-300g)
- Anesthetic (e.g., isoflurane)
- Surgical microscope
- Nylon monofilament suture
- Physiological monitoring equipment

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Procedure:

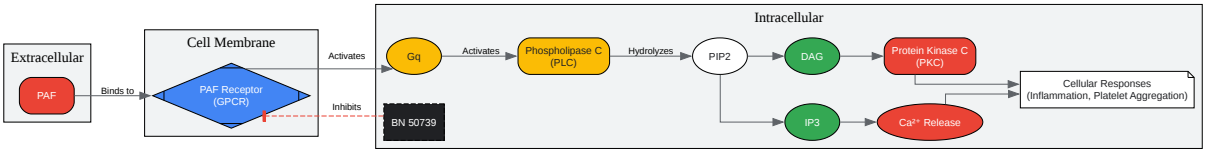
- Animal Surgery (MCAO):
  - Anesthetize the rat and maintain anesthesia throughout the surgical procedure.
  - Make a midline neck incision and expose the common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
  - Ligate the ECA.
  - Insert a nylon monofilament suture into the ICA via the ECA stump and advance it to occlude the origin of the middle cerebral artery (MCA).
  - After a defined period of occlusion (e.g., 90 minutes), withdraw the suture to allow for reperfusion.
- Treatment:
  - Administer **BN 50739** (e.g., 2 mg/kg, i.v.) or vehicle at the onset of reperfusion.
- Neurological Assessment and Infarct Volume Measurement:
  - At 24 hours post-MCAO, assess neurological deficits using a standardized scoring system.
  - Euthanize the animals and remove the brains.
  - Slice the brains and stain with 2,3,5-triphenyltetrazolium chloride (TTC) to visualize the infarct area.
  - Calculate the infarct volume as a percentage of the total brain volume.
- Data Analysis:
  - Compare neurological scores and infarct volumes between the **BN 50739**-treated and control groups.

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Visualizations

Platelet-Activating Factor (PAF) Receptor Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of PAF to its G-protein coupled receptor and the point of intervention for **BN 50739**.



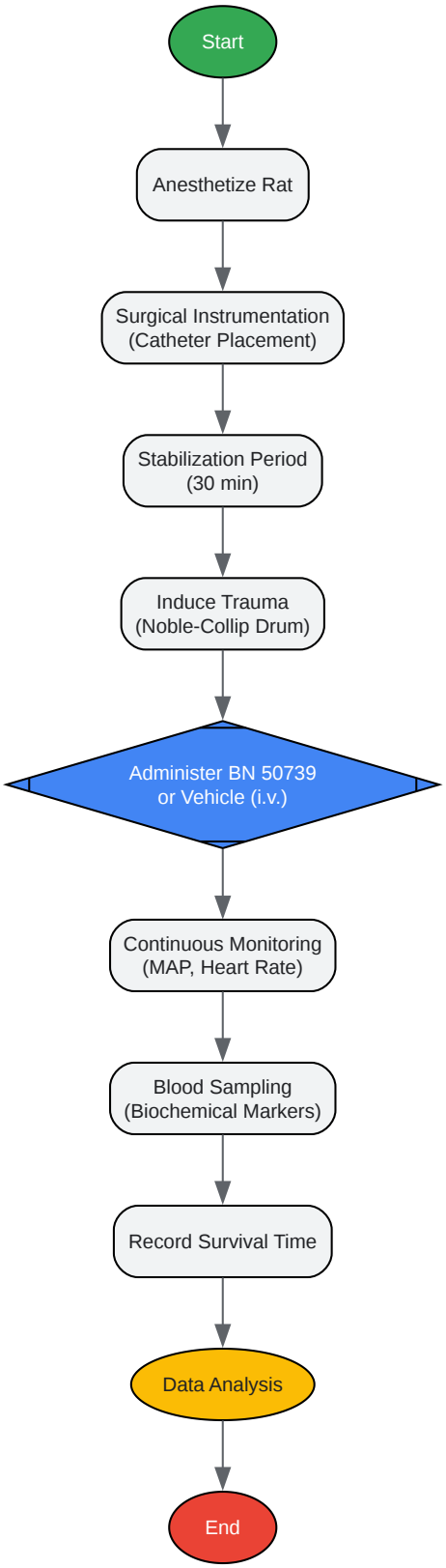
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Caption: PAF receptor signaling and inhibition by **BN 50739**.

Experimental Workflow: In Vivo Traumatic Shock Model

The following diagram outlines the key steps in the experimental workflow for evaluating **BN 50739** in a rat model of traumatic shock.

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Caption: Workflow for the in vivo traumatic shock model.

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